

Allitinib Profile and Key Quantitative Data

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Compound Focus: Allitinib

CAS No.: 897383-62-9

Cat. No.: S547916

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The table below summarizes the core information available for **allitinib**, an investigational drug for solid tumors.

Aspect	Details
Drug Name	Allitinib (AST1306)
Mechanism of Action	Irreversible inhibitor of EGFR (IC50: 0.5 nM) and ErbB2 (IC50: 3 nM) [1].
Key Feature	An analog of lapatinib, designed with an α,β-unsaturated carbonyl group for irreversible binding to target kinases [2] [3].
Development Status	Has been evaluated in clinical trials in China for solid tumors [2] [3]. (No recent results from active late-stage trials were found).
Primary Metabolic Pathway	Forms dihydrodiol metabolite (M10) and amide hydrolysis metabolite (M6) via metabolism of its acrylamide group [2] [3].
Pharmacokinetic Challenge	Exhibits significant inter-patient variability in exposure, suggesting potential need for individualized dosing [2] [3].

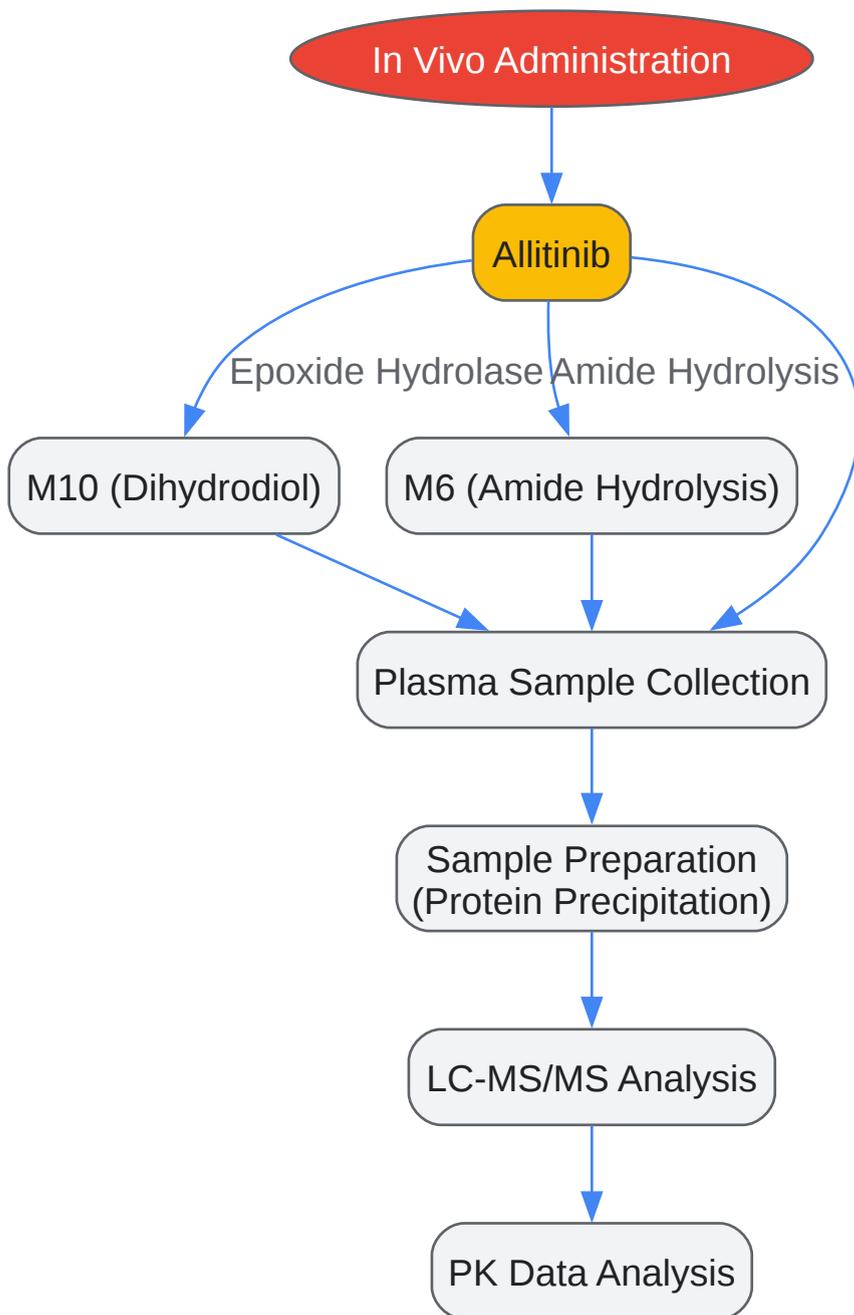
Experimental Protocol: Bioanalytical Method for Plasma Quantification

A sensitive LC-MS/MS method was developed for the simultaneous quantification of **allitinib** and its two major metabolites (M6, M10) in human plasma, crucial for pharmacokinetic studies [3].

- **Sample Preparation:** Protein precipitation with acetonitrile.
- **Chromatography:**
 - **Column:** ACE C18-PFP (50 mm × 2.1 mm, 3.0 μm).
 - **Mobile Phase:** Gradient elution with (A) 2 mM ammonium acetate in water and (B) acetonitrile.
 - **Run Time:** 5 minutes.
- **Mass Spectrometric Detection:** API 5000 tandem mass spectrometer with **positive electrospray ionization (ESI+)** and **Multiple Reaction Monitoring (MRM)** mode.
- **Validation Parameters:**
 - **Lower Limit of Quantification (LLOQ):** 0.300 ng/mL for **allitinib**, 0.030 ng/mL for M6, and 0.075 ng/mL for M10.
 - The method was validated for selectivity, sensitivity, linearity, accuracy, precision, and stability.

Metabolic Pathway and Experimental Workflow

The following diagram illustrates the key metabolic pathways of **allitinib** and the experimental workflow for its analysis in human plasma, as identified in the available research [2] [3].



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Status and Next Steps for Researchers

The search results indicate that **allitinib** is not listed among the current clinical pipelines of active developmental-stage companies like HUTCHMED [4]. To further your research, I suggest:

- **Consult Clinical Trial Registries:** Search databases like ClinicalTrials.gov and the Chinese Clinical Trial Registry using the identifier "**allitinib**" or "AST1306" for comprehensive records, including completed but unpublished studies.
- **Monitor Scientific Conferences:** Track abstracts from major oncology meetings such as ASCO and ESMO, which are primary venues for sharing new clinical data.
- **Review Patent Literature:** Analyze recent patents for insights into new formulations, combination therapies, or intellectual property status.

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